

Veratraldehyde-d3 CAS number and molecular weight.

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Compound of Interest

Compound Name: Veratraldehyde-d3

Cat. No.: B15559781

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In-Depth Technical Guide: Veratraldehyde-d3

This technical guide provides a comprehensive overview of **Veratraldehyde-d3**, a deuterated analog of veratraldehyde. It is intended for researchers, scientists, and professionals in drug development and related fields. This document details the compound's chemical and physical properties, and provides context on its synthesis and applications by drawing parallels with its non-deuterated counterpart, veratraldehyde.

Core Compound Data: Veratraldehyde-d3

Veratraldehyde-d3 is the deuterated form of veratraldehyde (3,4-dimethoxybenzaldehyde), where three hydrogen atoms on one of the methoxy groups have been replaced with deuterium. This isotopic labeling is particularly useful in tracer studies and as an internal standard in mass spectrometry-based analyses.

Quantitative Data Summary

For clarity and ease of comparison, the key quantitative data for **Veratraldehyde-d3** and its non-deuterated form are summarized below.

Property	Veratraldehyde-d3	Veratraldehyde (for comparison)
CAS Number	51756-80-0[1], 143318-06-3[2][3][4]	120-14-9[5][6][7][8][9][10]
Molecular Formula	C ₉ H ₇ D ₃ O ₃ [4]	C ₉ H ₁₀ O ₃ [5][6][7][8]
Molecular Weight	169.19 g/mol [4]	166.17 g/mol [5]
Appearance	-	Needles or chunky light peach powder[5][7]
Melting Point	-	40-43 °C[6][7]
Boiling Point	-	281 °C[6][7]
Solubility	-	Slightly soluble in water[7]

Experimental Protocols

Disclaimer: Specific experimental protocols for **Veratraldehyde-d3** are not readily available in the public domain. The following protocols are for its non-deuterated analog, Veratraldehyde, and are provided as a likely reference for handling and use.

Synthesis of Veratraldehyde

A common method for the synthesis of veratraldehyde is through the methylation of vanillin.

Reactants:

- Vanillin (3-methoxy-4-hydroxybenzaldehyde)
- Dimethyl sulfate
- Sodium hydroxide solution

Procedure:

- A mixture of vanillin and boiling water is prepared in a three-necked flask and heated on a steam bath.

- A heated solution of sodium hydroxide is added to the hot vanillin mixture.
- The flask is fitted with a reflux condenser, a mechanical stirrer, and a separatory funnel.
- Heating is continued while dimethyl sulfate is added dropwise through the separatory funnel.
- The reaction mixture is maintained at an alkaline pH by the periodic addition of the sodium hydroxide solution.

Applications in Research and Development

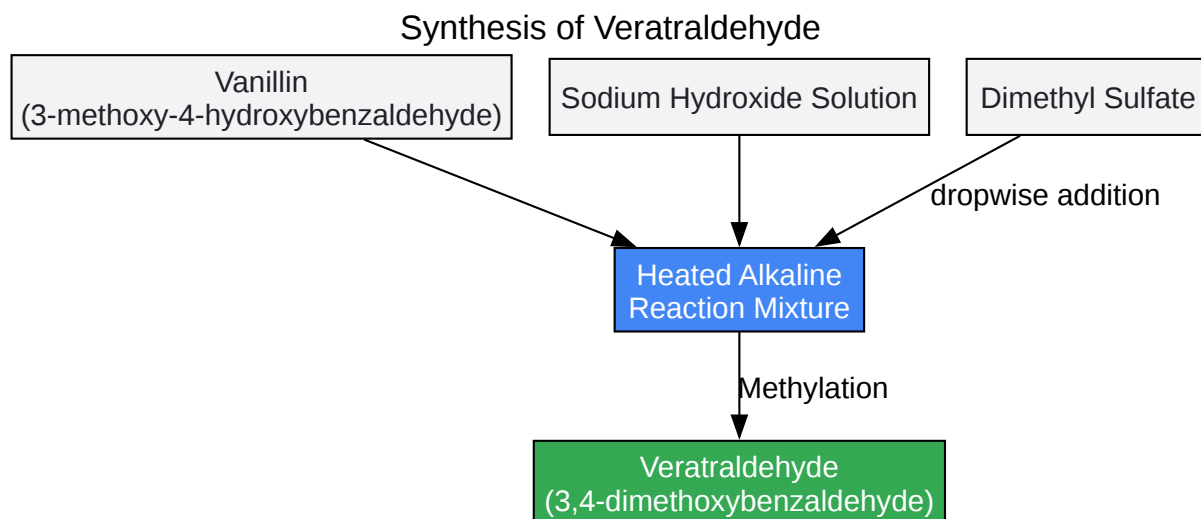
Veratraldehyde-d3 serves as a valuable tool in various research applications, primarily due to its isotopic labeling. It is used as an intermediate in the synthesis of other isotopically labeled compounds, such as trans-Piceatannol-d3[2].

The non-deuterated form, veratraldehyde, has a broader range of applications:

- **Flavorant and Odorant:** It is widely used for its pleasant woody fragrance.
- **Pharmaceutical Intermediate:** It is a precursor in the synthesis of several pharmaceutical drugs.
- **Organic Synthesis:** It serves as a building block for other aromatic compounds[7].

Logical Workflow for Synthesis

The synthesis of Veratraldehyde from Vanillin can be represented by the following logical workflow.



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Caption: A diagram illustrating the methylation of vanillin to synthesize veratraldehyde.

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